

# Technical Support Center: Ammonium Thiosulfate (ATS) as a Slow-Release Fertilizer

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## Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals investigating the slow-release properties of **ammonium thiosulfate** (ATS) as a fertilizer.

## Frequently Asked Questions (FAQs)

1. What are the basic slow-release properties of **Ammonium Thiosulfate** (ATS)?

**Ammonium Thiosulfate** (ATS) is a liquid fertilizer with a typical analysis of 12-0-0-26S, meaning it contains 12% nitrogen and 26% sulfur.[1] Its slow-release characteristics are primarily associated with the sulfur component. The sulfur in ATS is in the thiosulfate ( $S_2O_3^{2-}$ ) form, which is not directly available for plant uptake.[2][3] Through microbial and chemical processes in the soil, thiosulfate is first converted to tetrathionate ( $S_4O_6^{2-}$ ) and then oxidizes to sulfate ( $SO_4^{2-}$ ), the form of sulfur that plants can absorb.[2][4] This conversion process provides a gradual release of sulfate to the soil solution.

2. How long does it take for the sulfur in ATS to become plant-available?

The conversion of thiosulfate to plant-available sulfate can take from one to several weeks. The rate of this conversion is influenced by several factors, most notably soil temperature and moisture. In warm, moist soils, the process is faster, with approximately half of the thiosulfate becoming plant-available within about a week.

3. Does ATS also exhibit slow-release properties for its nitrogen component?

While primarily known for its slow-release sulfur, ATS can also influence nitrogen availability. It has been shown to have nitrification-inhibiting properties, slowing the microbial conversion of ammonium ( $\text{NH}_4^+$ ) to nitrate ( $\text{NO}_3^-$ ). This can reduce the potential for nitrate leaching and denitrification, keeping nitrogen in the more stable ammonium form for a longer period. ATS has also been documented to inhibit urease, the enzyme that breaks down urea into ammonia gas, which can reduce nitrogen loss through volatilization when co-applied with urea-containing fertilizers. However, its inhibitory effects are generally not as potent or consistent as dedicated nitrification and urease inhibitors.

#### 4. What are the main factors that influence the nutrient release rate of ATS?

The key factors influencing the rate of nutrient release from ATS are:

- **Soil Temperature:** Higher soil temperatures accelerate the microbial and chemical processes that convert thiosulfate to sulfate.
- **Soil Moisture:** Adequate soil moisture is necessary for the microbial activity that drives the oxidation of thiosulfate.
- **Soil pH:** Soil pH can affect the microbial populations involved in sulfur and nitrogen cycling.
- **Soil Type and Organic Matter:** The composition of the soil, including its texture and organic matter content, can influence microbial communities and water holding capacity, thereby affecting ATS breakdown.

## Troubleshooting Guide

Issue 1: Slower-than-expected sulfur release and signs of sulfur deficiency in plants.

- **Question:** My experiment is showing signs of sulfur deficiency (e.g., yellowing of younger leaves) even after applying ATS. What could be the cause?
- **Answer:**
  - **Low Soil Temperature:** As illustrated in the data table below, the conversion of thiosulfate to sulfate is significantly slower at lower soil temperatures. If your experiments are

conducted in cool soil conditions (e.g., early spring), the release of plant-available sulfate will be delayed.

- Dry Soil Conditions: Insufficient soil moisture can limit the microbial activity required for thiosulfate oxidation. Ensure your experimental setup maintains adequate soil moisture.
- Soil pH: Extreme soil pH levels can inhibit the activity of sulfur-oxidizing bacteria. Check the pH of your soil medium and adjust if necessary.
- Leaching: Although ATS has slow-release properties, the intermediate products (thiosulfate and tetrathionate) and the final product (sulfate) are mobile in the soil and can be lost to leaching, especially in sandy soils with heavy rainfall or irrigation.

Issue 2: Evidence of phytotoxicity, such as poor seed germination or root damage.

- Question: I've observed reduced seed germination and/or root browning in my ATS-treated pots. What could be causing this?
- Answer:
  - Direct Seed Contact: **Ammonium thiosulfate** should not be placed in direct contact with seeds (in-furrow application). The concentration of salts and the potential for ammonia release can be damaging to germinating seeds and young seedlings.
  - High Application Rate: Excessive application rates of ATS, especially in localized bands, can lead to high concentrations of ammonia and salts, causing phytotoxicity. Review your application rates and methods. For sensitive plants, consider broadcasting and incorporating ATS rather than banding it near the roots.
  - Ammonia Toxicity: The ammonium in ATS can be converted to ammonia gas, especially in alkaline soils, which is toxic to plant cells.

Issue 3: Inconsistent results when tank-mixing ATS with other chemicals, such as herbicides.

- Question: I'm seeing reduced efficacy of my herbicide when I tank-mix it with ATS. Why is this happening?
- Answer:

- Physical Incompatibility: ATS can be physically incompatible with some herbicide formulations, leading to the formation of precipitates that can clog spray nozzles and result in uneven application. It is generally recommended to keep the proportion of ATS in a tank mix below 10% of the total solution volume.
- Chemical Antagonism: ATS can reduce the effectiveness of certain herbicides, such as glyphosate. This can be due to the thiosulfate ions interfering with the herbicide's activity or by altering the pH of the spray solution.
- pH Alteration: The addition of ATS can increase the pH of the spray solution, which may affect the stability and absorption of some herbicides.
- Recommendation: Always perform a jar test to check for physical compatibility before mixing a new combination of ATS and other chemicals. If possible, consult herbicide labels or compatibility charts for known interactions.

#### Issue 4: Unexpected changes in soil pH after ATS application.

- Question: I've noticed a significant drop in the pH of my soil after applying ATS. Is this expected?
- Answer:
  - Acidification Potential: Yes, the application of ATS can lead to a decrease in soil pH over time. This is due to two main processes: the oxidation of the sulfur component to sulfuric acid and the nitrification of the ammonium component, which releases hydrogen ions. This acidifying effect can be beneficial in alkaline soils, as it can help to increase the availability of micronutrients like iron and zinc. However, in already acidic soils, further acidification can be detrimental. It is advisable to monitor soil pH throughout your experiment.

## Data Presentation

Table 1: Effect of Soil Temperature on the Oxidation of Thiosulfate to Sulfate

Soil Temperature	Time for Complete Oxidation	Observations
25°C (77°F)	1-2 weeks	Rapid conversion of thiosulfate to sulfate.
15°C (59°F)	2-3 weeks	Slower, but nearly complete oxidation.
5°C (41°F)	> 4 weeks	Significantly slower oxidation, with potential for temporary sulfur immobilization in some soil types.

## Experimental Protocols

### Protocol 1: Determination of Nutrient Release Rate in Water

This protocol is adapted from standard methods for evaluating slow-release fertilizers.

Objective: To determine the rate of nitrogen and sulfur release from ATS in an aqueous solution over time.

Materials:

- **Ammonium Thiosulfate (ATS)** solution
- Deionized water
- Incubator or water bath set to a constant temperature (e.g., 25°C)
- Sealed containers (e.g., flasks with stoppers)
- Analytical equipment for measuring ammonium and sulfate concentrations (e.g., ion chromatograph, spectrophotometer)

Procedure:

- Prepare a stock solution of ATS in deionized water of a known concentration.

- Dispense a known volume of the ATS stock solution into a series of sealed containers.
- Place the containers in an incubator or water bath at a constant temperature.
- At predetermined time intervals (e.g., 1, 3, 7, 14, 21, and 28 days), remove a container for analysis.
- Analyze the concentration of ammonium and sulfate in the solution.
- Plot the cumulative release of ammonium and sulfate as a percentage of the total applied amount over time.

## Protocol 2: Soil Column Leaching Experiment

This protocol is based on established methods for assessing nutrient leaching in soil.

Objective: To evaluate the mobility and release of nitrogen and sulfur from ATS in a soil column under simulated rainfall.

### Materials:

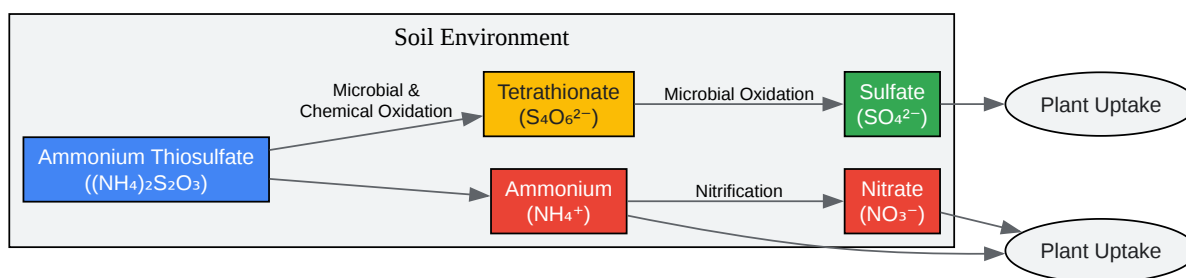
- Soil columns (e.g., glass or PVC, approximately 30 cm in length)
- Sieved soil with known physical and chemical properties
- **Ammonium Thiosulfate (ATS)** solution
- Simulated rainwater solution (e.g., 0.01M  $\text{CaCl}_2$ )
- Peristaltic pump or other device for applying simulated rain
- Collection vessels for leachate
- Equipment for extracting and analyzing ammonium, nitrate, and sulfate from soil and water samples.

### Procedure:

- Pack the soil columns uniformly with the prepared soil to a consistent bulk density.

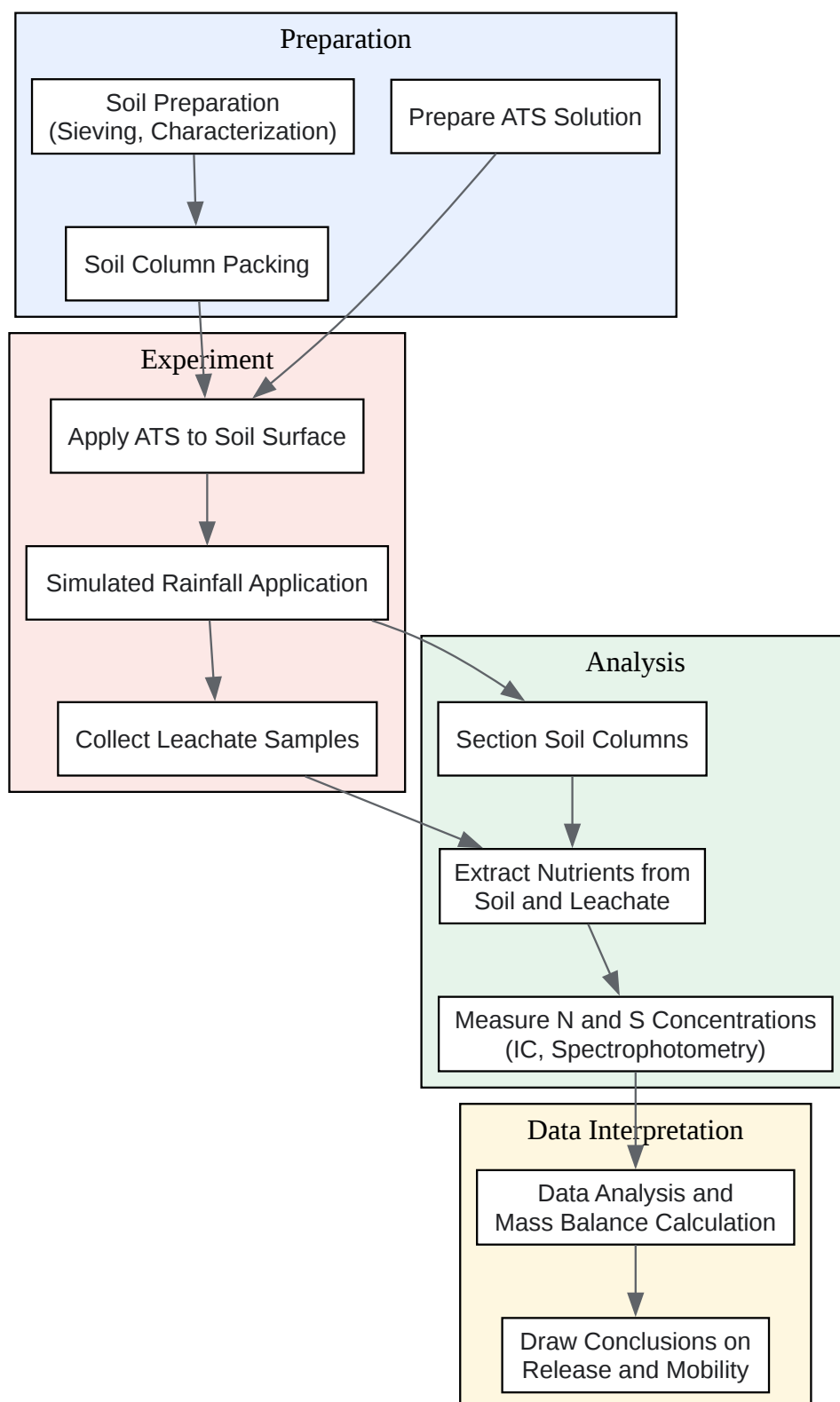
- Saturate the soil columns with the simulated rainwater solution and allow them to drain.
- Apply a known amount of ATS solution evenly to the surface of the soil columns.
- Apply simulated rainwater at a constant rate for a specified duration (e.g., simulating a rainfall event).
- Collect the leachate that drains from the bottom of the columns at regular intervals.
- At the end of the experiment, section the soil columns into segments (e.g., every 5 cm).
- Analyze the leachate and each soil segment for ammonium, nitrate, and sulfate concentrations.
- Calculate the mass balance of nitrogen and sulfur to determine the extent of leaching and retention in the soil profile.

## Visualizations



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Caption: Chemical transformation pathway of **Ammonium Thiosulfate** in the soil.



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Caption: Workflow for a soil column leaching experiment with ATS.



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